

Application Notes and Protocols for Umeclidinium Bromide-d5 in Preclinical Animal Models

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Compound of Interest

Compound Name: Umeclidinium Bromide-d5

Cat. No.: B15142690

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Umeclidinium bromide is a long-acting muscarinic antagonist (LAMA) utilized in the management of chronic obstructive pulmonary disease (COPD).^[1] Its deuterated analog, **Umeclidinium Bromide-d5**, serves as a valuable tool in preclinical research, primarily as an internal standard for bioanalytical assays and for conducting pharmacokinetic studies to investigate the kinetic isotope effect.^[2] The replacement of hydrogen with deuterium can alter the metabolic profile of a drug, potentially leading to an improved pharmacokinetic profile.^{[3][4]} This document provides detailed application notes and protocols for the utilization of **Umeclidinium Bromide-d5** in preclinical animal models, based on the extensive nonclinical data available for the parent compound, Umeclidinium Bromide.

Physicochemical Properties

Property	Value
Chemical Formula	C ₂₉ H ₂₉ D ₅ BrNO ₂
Molecular Weight	513.54 g/mol
Isotopic Purity	Typically >98%
Appearance	White to off-white solid
Solubility	Soluble in DMSO and Methanol

Application Note 1: Internal Standard for Bioanalytical Assays

Umeclidinium Bromide-d5 is an ideal internal standard for the quantification of Umeclidinium Bromide in biological matrices (e.g., plasma, tissue homogenates) from preclinical studies using liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its chemical and physical properties are nearly identical to the non-deuterated analyte, ensuring similar extraction recovery and chromatographic retention time, while its mass difference allows for distinct detection.

Experimental Protocol: Quantification of Umeclidinium Bromide in Rat Plasma

1. Preparation of Stock and Working Solutions:

- Prepare a 1 mg/mL stock solution of Umeclidinium Bromide and **Umeclidinium Bromide-d5** in DMSO.
- Serially dilute the Umeclidinium Bromide stock solution with 50% acetonitrile in water to prepare calibration standards ranging from 1 ng/mL to 1000 ng/mL.
- Prepare a working solution of **Umeclidinium Bromide-d5** (internal standard) at a concentration of 100 ng/mL in 50% acetonitrile in water.

2. Sample Preparation:

- To 50 μL of rat plasma (sample, blank, or calibration standard), add 10 μL of the 100 ng/mL **Umeclidinium Bromide-d5** working solution.
- Add 150 μL of acetonitrile to precipitate proteins.
- Vortex for 1 minute and centrifuge at 12,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μL of the mobile phase.

3. LC-MS/MS Analysis:

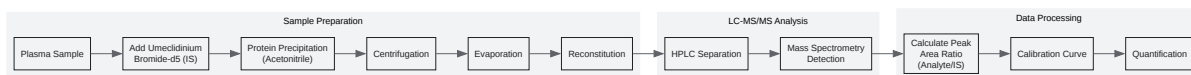
- LC System: Standard HPLC system.
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm).
- Mobile Phase: Gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- Flow Rate: 0.3 mL/min.
- Mass Spectrometer: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- MRM Transitions:
 - Umeclidinium Bromide: Monitor the appropriate parent > daughter ion transition.
 - **Umeclidinium Bromide-d5**: Monitor the corresponding parent > daughter ion transition, which will be +5 Da higher than the non-deuterated compound.

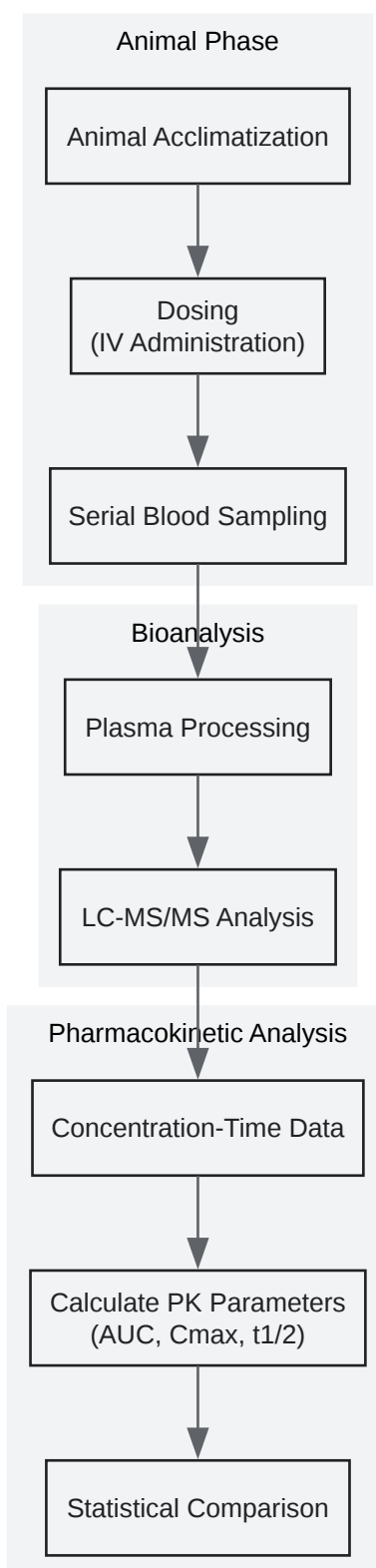
4. Data Analysis:

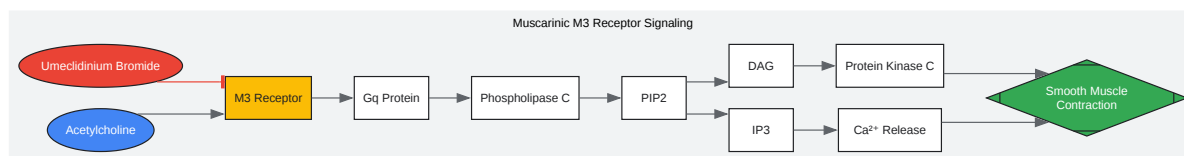
- Construct a calibration curve by plotting the peak area ratio of Umeclidinium Bromide to **Umeclidinium Bromide-d5** against the concentration of the calibration standards.

- Determine the concentration of Umeclidinium Bromide in the unknown samples by interpolation from the calibration curve.

Workflow for Use as an Internal Standard







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References

- 1. tga.gov.au [tga.gov.au]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Deuterated drugs; where are we now? - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Deuterium in drug discovery: progress, opportunities and challenges - PMC [pmc.ncbi.nlm.nih.gov]
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